

The Enzymatic Genesis of 5-Hydroxy-2-Propylpentanoyl-CoA: A Technical Guide

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Compound of Interest

Compound Name: 5-hydroxy-2-propylpentanoyl-CoA

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Abstract

This technical guide delineates the enzymatic pathway leading to the formation of **5-hydroxy-2-propylpentanoyl-CoA**, a metabolite derived from the branched-chain fatty acid, 2-propylpentanoic acid (valproic acid). The synthesis is a two-step process initiated by ω -hydroxylation of the parent molecule by cytochrome P450 enzymes, followed by the activation of the resulting hydroxylated fatty acid to its coenzyme A (CoA) thioester by an acyl-CoA synthetase. This document provides a comprehensive overview of the involved enzymes, reaction mechanisms, and relevant experimental protocols, supplemented with structured data and visual diagrams to facilitate understanding and application in research and drug development.

Introduction

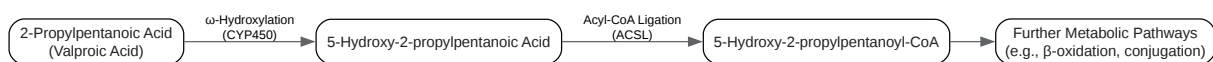
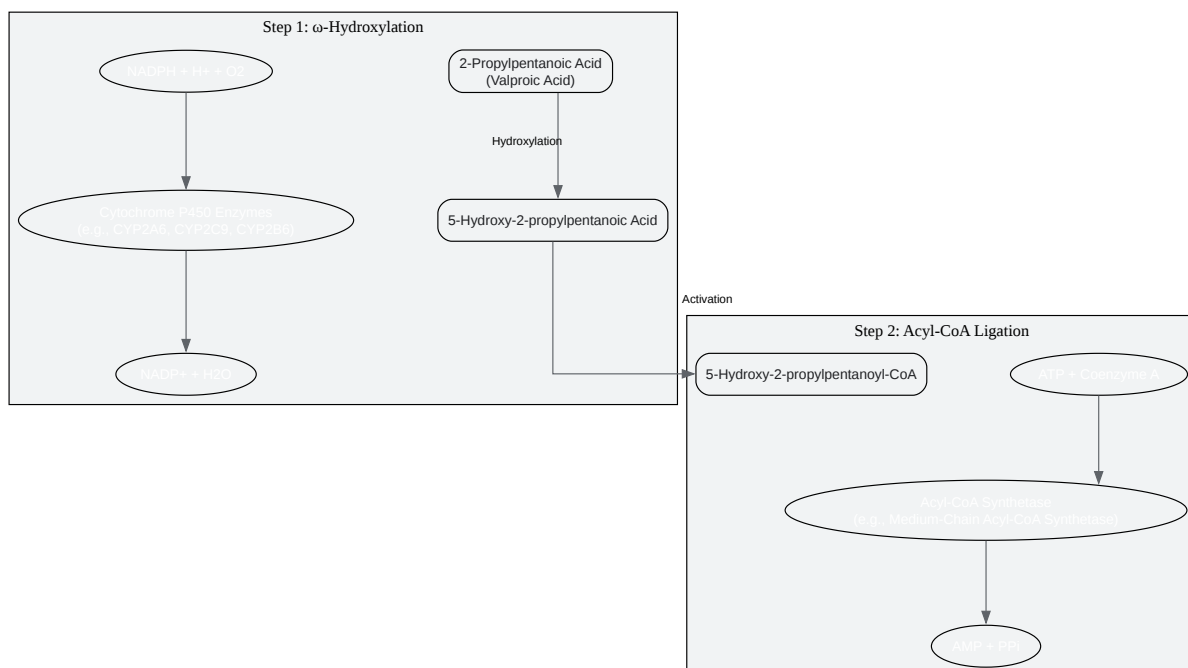
5-hydroxy-2-propylpentanoyl-CoA is a significant metabolite in the biotransformation of 2-propylpentanoic acid (valproic acid), a widely used antiepileptic drug. The introduction of a hydroxyl group at the terminal (ω) position and subsequent activation to a CoA ester alters the physicochemical properties and metabolic fate of the parent compound. Understanding the enzymatic machinery responsible for this transformation is crucial for elucidating the complete metabolic profile of valproic acid, including its therapeutic and potential toxicological pathways. This guide provides an in-depth examination of the enzymatic steps involved in the formation of **5-hydroxy-2-propylpentanoyl-CoA**.

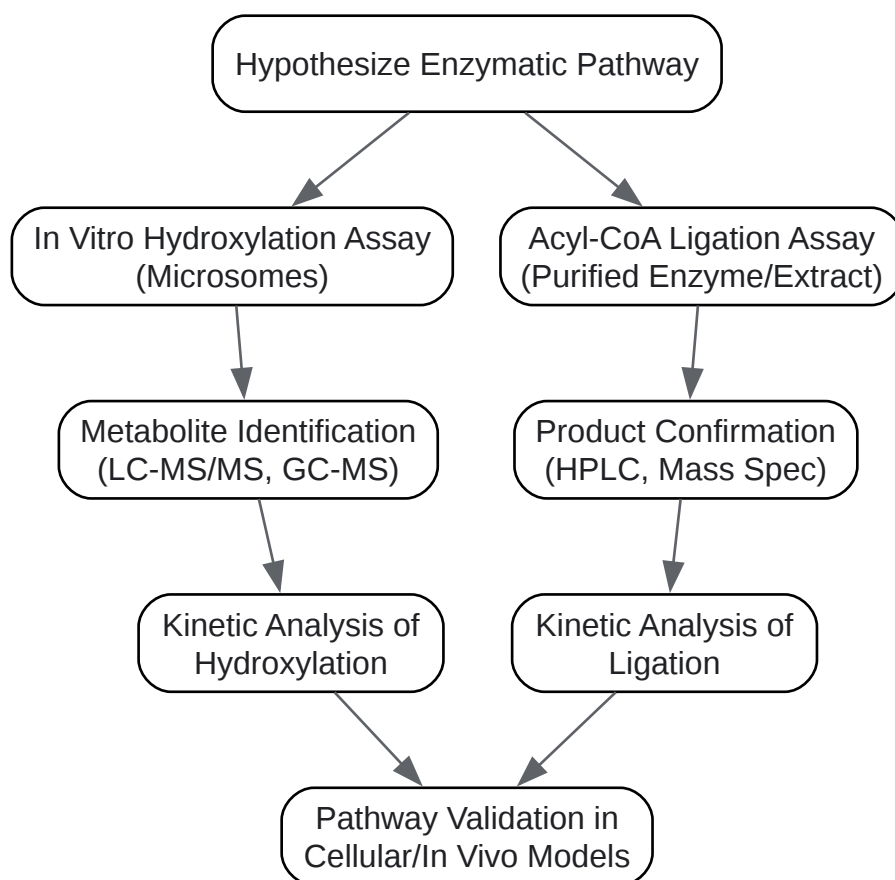
Core Enzymatic Pathway

The formation of **5-hydroxy-2-propylpentanoyl-CoA** from 2-propylpentanoic acid is a sequential two-step enzymatic process:

- ω -Hydroxylation of 2-Propylpentanoic Acid: The initial and rate-limiting step is the hydroxylation of the terminal methyl group (C5) of 2-propylpentanoic acid to yield 5-hydroxy-2-propylpentanoic acid.
- Acyl-CoA Ligation: The newly formed hydroxylated fatty acid is then activated by the attachment of coenzyme A to its carboxyl group, forming **5-hydroxy-2-propylpentanoyl-CoA**.

A diagrammatic representation of this pathway is provided below.





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